

2-(Diisopropylamino)ethanol molecular weight and formula

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Compound of Interest

Compound Name: 2-(Diisopropylamino)ethanol

Cat. No.: B145969

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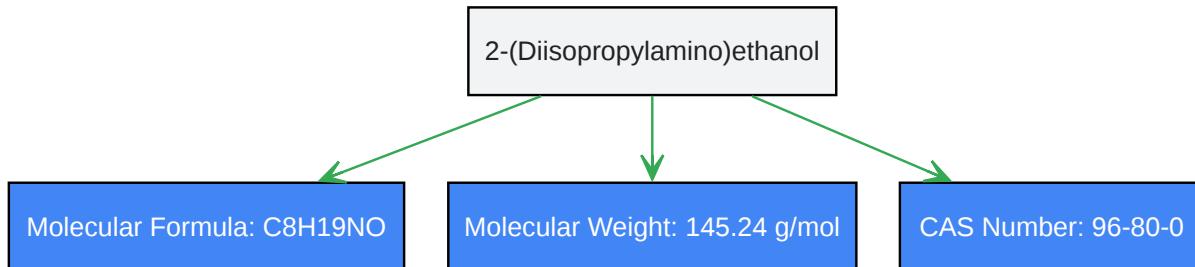
Technical Data Sheet: 2-(Diisopropylamino)ethanol

Audience: Researchers, scientists, and drug development professionals.

This document provides a concise technical overview of **2-(Diisopropylamino)ethanol**, summarizing its core physicochemical properties.

Chemical Identity and Structure

2-(Diisopropylamino)ethanol, also known as N,N-Diisopropylethanolamine, is an amino alcohol that contains both a tertiary amine and a primary alcohol functional group. This bifunctionality makes it a versatile intermediate in organic synthesis.



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Caption: Key identifiers for **2-(Diisopropylamino)ethanol**.

Physicochemical Properties

The following table summarizes the key quantitative data for **2-(Diisopropylamino)ethanol**.

| Property | Value | References |
|---------------------|--|------------|
| Molecular Formula | C ₈ H ₁₉ NO | [1][2][3] |
| Molecular Weight | 145.24 g/mol | [1][3] |
| Appearance | Colorless liquid | [2][3][4] |
| Density | 0.826 g/mL at 25 °C | [2][5] |
| Boiling Point | 187-192 °C | [2][5] |
| Melting Point | -39 °C | [2][5] |
| Flash Point | 175 °F / 79 °C | [2][3] |
| Solubility | Slightly soluble in water. Soluble in chloroform. | [2][3][6] |
| Vapor Pressure | <1 mmHg (20 °C) | [2] |
| Refractive Index | n _{20/D} 1.442 | [2] |
| CAS Registry Number | 96-80-0 | [1] |

Applications in Research and Development

2-(Diisopropylamino)ethanol serves as a versatile building block in organic synthesis due to its dual functional groups.^[6] It is utilized as a precursor in the production of various organic compounds, including pharmaceuticals and agrochemicals.^[3] Its basic nature also allows it to function as a catalyst or base in certain chemical reactions.^[3] Notably, it is used in the preparation method for Fluvardiol, catalyzed by carbonyl reductase.^[5] It is also identified as an intermediate in the synthesis of VX and NX nerve agents.^[4]

Safety and Handling

2-(Diisopropylamino)ethanol is considered a hazardous compound.^[3] It is harmful if swallowed, inhaled, or absorbed through the skin and can cause severe skin burns and eye damage.^[3] The substance is a combustible liquid.^[3] Proper safety precautions, including the use of personal protective equipment such as suitable clothing, gloves, and eye/face protection, are essential during handling.^[2] It is incompatible with acids and strong oxidizing agents.^[5]

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